

Personal protective equipment for handling 3-Aminophenylboronic acid

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Compound of Interest

Compound Name: 3-Aminophenylboronic acid

Cat. No.: B1199585

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Essential Safety and Handling Guide for 3-Aminophenylboronic Acid

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Aminophenylboronic acid**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing environmental impact.

Hazard Summary: **3-Aminophenylboronic acid** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Aminophenylboronic acid** to prevent exposure.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[1]
Skin Protection	Gloves	Chemical-impermeable gloves (e.g., Neoprene). Inspect before use.[1][5]
Protective Clothing	Fire/flame resistant and impervious clothing. A lab coat is the minimum requirement.	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if ventilation is inadequate or if dust formation is likely.[2]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Ensure that an eyewash station and safety shower are readily accessible.[2]

2. Personal Preparation:

- Don all required PPE as specified in the table above.
- Wash hands thoroughly before and after handling the chemical.[1]

3. Handling the Chemical:

- Avoid the formation of dust and aerosols.[1][3]
- Use non-sparking tools to prevent ignition.[1]

- Do not eat, drink, or smoke in the handling area.[1]
- Keep the container tightly closed when not in use and store in a dry, cool, and well-ventilated place.[1][2]

4. In Case of a Spill:

- Evacuate personnel from the immediate area.
- Remove all sources of ignition.[1]
- Wearing full PPE, sweep up the spilled solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[2]
- Clean the spill area thoroughly.

Disposal Plan

1. Waste Collection:

- Collect all waste material, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.

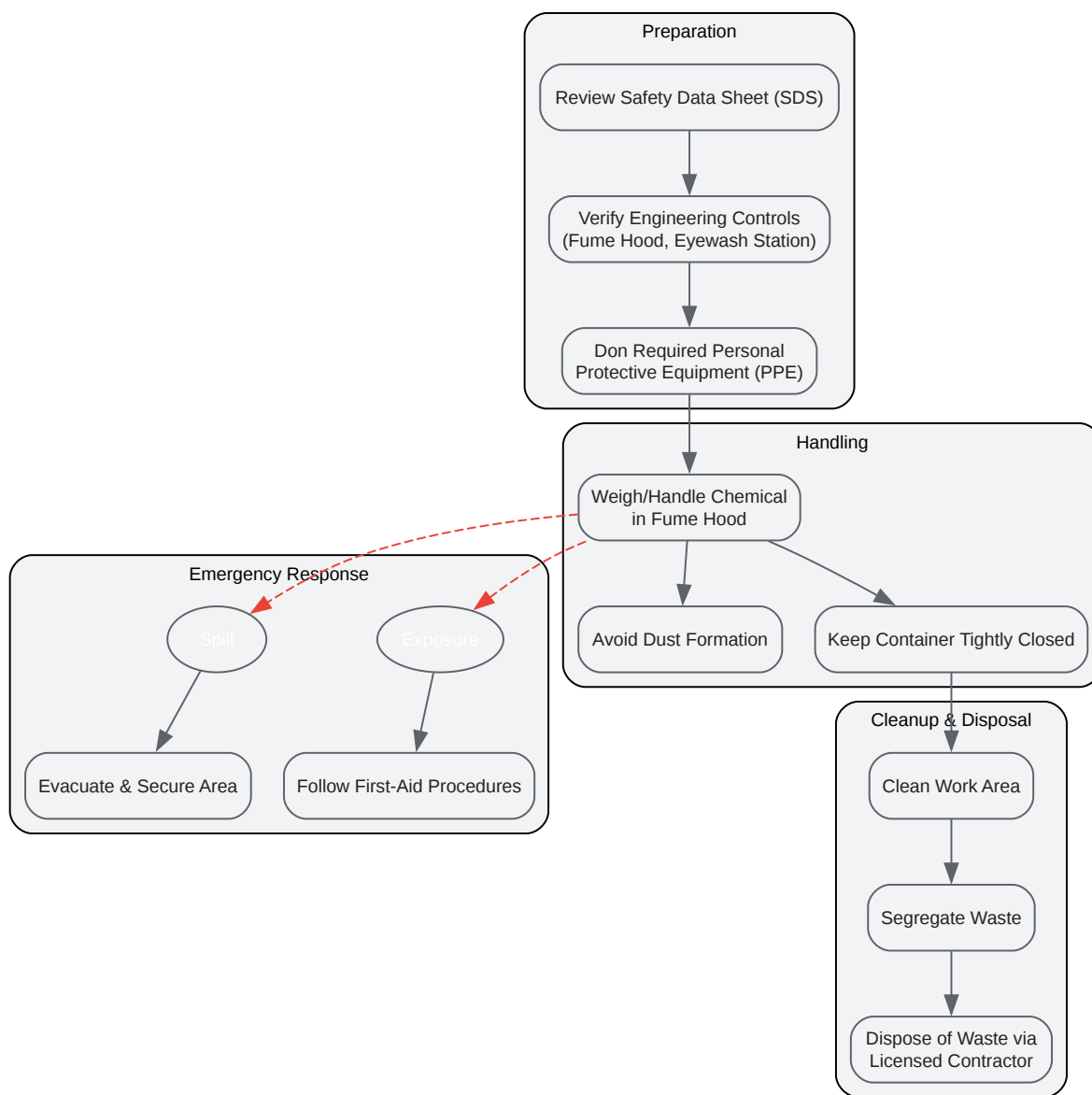
2. Disposal Method:

- Dispose of the chemical waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not allow the chemical to enter drains, sewer systems, or water sources.[1]
- Contaminated packaging should be triple-rinsed and either offered for recycling or punctured to render it unusable before disposal in a sanitary landfill.[1]
- All disposal activities must be in accordance with applicable federal, state, and local regulations.[3]

Emergency First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[1\]](#)

Workflow for Safe Handling of **3-Aminophenylboronic Acid**



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